

# Safe Disposal of D-(-)-3-Phosphoglyceric Acid Disodium Salt: A Procedural Guide

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## Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B10769853*

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **D-(-)-3-Phosphoglyceric acid disodium** salt, a common intermediate in glycolysis. Adherence to these procedures is critical to maintaining a safe laboratory environment and complying with regulatory standards.

## Hazard Summary

**D-(-)-3-Phosphoglyceric acid disodium** salt is classified with the following hazards:

- Causes skin irritation.<sup>[1][2]</sup>
- Causes serious eye irritation.<sup>[1][2]</sup>
- May cause respiratory irritation.<sup>[1][2][3]</sup>
- May cause damage to organs, including the eyes and central nervous system.

## Personal Protective Equipment (PPE)

Prior to handling or disposal, ensure the following personal protective equipment is worn:

- Protective gloves.

- Eye and face protection.
- Use only in a well-ventilated area or under a fume hood.

For spill cleanup, more extensive PPE is required:

- Self-contained breathing apparatus.[4]
- Heavy rubber gloves.[4]
- Rubber boots.[4]

## Spill Cleanup Procedures

In the event of a spill, follow these steps to safely clean and contain the material:

- Evacuate the Area: Immediately clear the vicinity of the spill.[4]
- Ensure Proper Ventilation: Work under a hood if possible and ensure the area is well-ventilated.
- Contain the Spill: Carefully sweep up the powdered material.[4] Avoid actions that could raise dust.[4]
- Collect the Material: Place the swept-up solid into a designated, labeled bag or container for waste disposal.[4]
- Decontaminate the Area: After the material has been collected, wash the spill site thoroughly.[4]
- Dispose of Cleanup Materials: All materials used for cleanup should be placed in the hazardous waste container.

## Disposal Protocol

The recommended method for the disposal of **D-(-)-3-Phosphoglyceric acid disodium** salt is through a licensed professional waste disposal service.[4] The substance should not be disposed of with household garbage or allowed to enter the sewage system.[2]

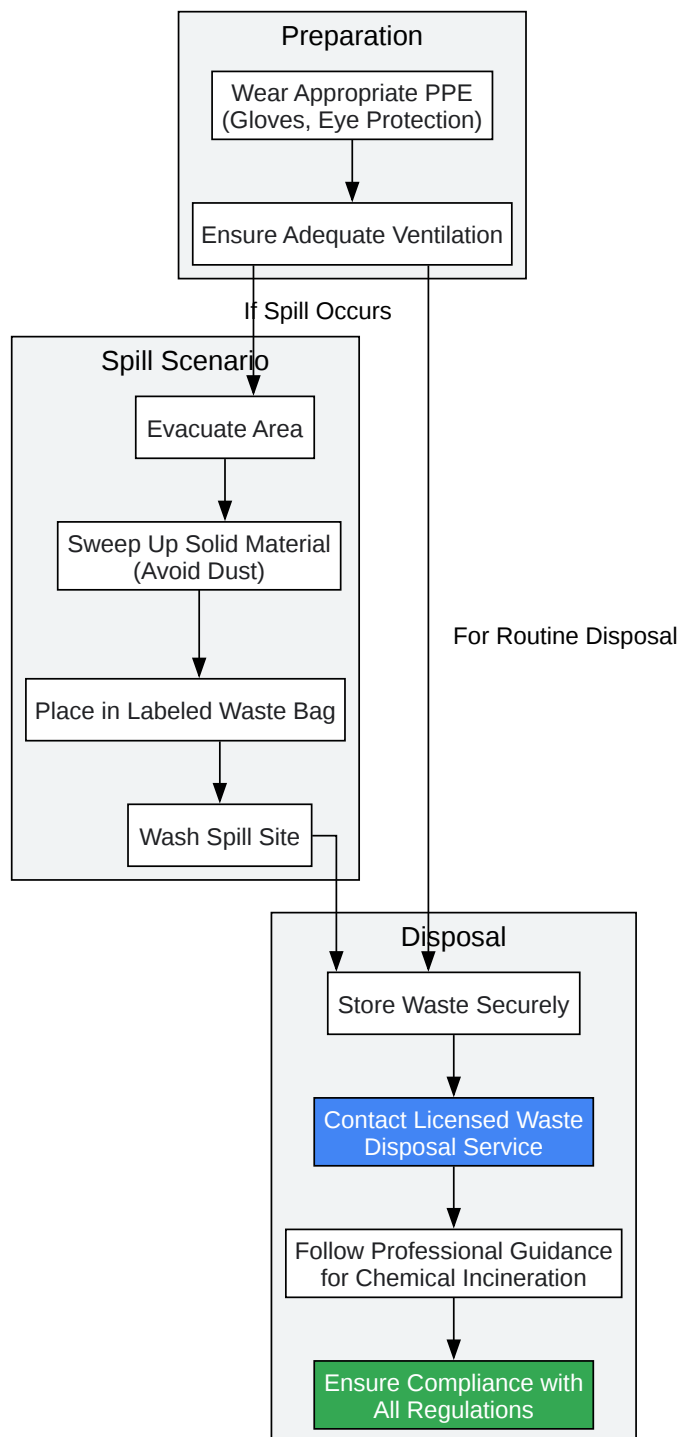
The primary disposal method involves:

- Professional Consultation: Contact a licensed waste disposal service to handle the material.  
[4]
- Chemical Incineration: The recommended procedure is to dissolve or mix the material with a combustible solvent.[4] This mixture should then be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Regulatory Compliance: It is imperative to observe all federal, state, and local environmental regulations throughout the disposal process.[4]

## Disposal Workflow

The following diagram illustrates the step-by-step process for the safe disposal of **D-(-)-3-Phosphoglyceric acid disodium** salt.

## Disposal Workflow for D-(-)-3-Phosphoglyceric Acid Disodium Salt

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Caption: A flowchart outlining the key steps for the safe disposal of **D-(-)-3-Phosphoglyceric acid disodium** salt.

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## References

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